

"Trihydro(tetrahydrofuran)boron-d3" moisture sensitivity and handling precautions

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Compound of Interest

Compound Name: Trihydro(tetrahydrofuran)boron-d3

Cat. No.: B15555618

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Technical Support Center: Trihydro(tetrahydrofuran)boron-d3

This guide provides essential information for researchers, scientists, and drug development professionals on the moisture sensitivity and handling precautions for **Trihydro(tetrahydrofuran)boron-d3**. Please review this information carefully before use.

Frequently Asked Questions (FAQs)

Q1: What is Trihydro(tetrahydrofuran)boron-d3 and why is it so sensitive?

Trihydro(tetrahydrofuran)boron-d3 is the deuterated form of the borane-tetrahydrofuran complex (BH₃-THF). It is a powerful reducing and hydroborating agent used in organic synthesis.[1][2][3] Its high reactivity stems from the electron-deficient nature of the borane (BD₃) moiety, which is stabilized by forming a Lewis acid-base adduct with tetrahydrofuran (THF).[4][5] This complex is highly sensitive to both moisture and air.

- Moisture Sensitivity: It reacts violently and exothermically with water, including atmospheric moisture, to produce flammable hydrogen gas and boric acid.[3][6][7] This can lead to a rapid pressure buildup and potential for ignition.
- Air Sensitivity: Exposure to air can lead to two primary hazards. First, it reacts with oxygen.
 [8] Second, the THF solvent can form explosive peroxides over time, a process accelerated by air and light.[1][2][9]



Q2: How should I properly store this reagent?

Proper storage is critical to maintain the reagent's purity and ensure safety. The following conditions are recommended:

- Temperature: Store refrigerated at a temperature between 0-5°C to maximize shelf life and minimize decomposition.[6][10][11]
- Atmosphere: Always store the container under a dry, inert atmosphere such as argon or nitrogen.[2][8][12]
- Container: Keep the container tightly sealed. Ensure the cap and any septa are secure to prevent ingress of air and moisture.[12][13]
- Labeling: Date the container upon receipt and again upon opening to track its age and potential for peroxide formation.[9][12]

Q3: What are the signs of reagent decomposition?

Decomposition can reduce the reagent's effectiveness and create safety hazards. Signs of decomposition include:

- Gas Evolution: Bubbling or pressure buildup in the container indicates reaction with trace moisture, producing hydrogen gas.[8]
- Cloudiness or Precipitation: Formation of white solids (likely boric acid byproducts) can indicate hydrolysis.
- Reduced Reactivity: A noticeable decrease in reaction yield or rate compared to previous experiments with a fresh bottle.
- Formation of Crystals: The presence of crystalline material in a liquid that is normally clear could indicate dangerous peroxide formation.[9][12] If this is observed, do not move or open the container and consult with your institution's safety professionals immediately.[12][14]

Q4: What personal protective equipment (PPE) is required for handling?

Due to its hazardous nature, a stringent PPE protocol is mandatory.



- Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[12] A face shield is also recommended.
- Hand Protection: Wear chemical-resistant gloves (e.g., butyl rubber or thick nitrile).[12][15]
 Check glove compatibility charts and inspect for damage before each use.
- Body Protection: A flame-retardant lab coat and closed-toe shoes are required.[12]
- Respiratory Protection: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of vapors.[13][16] In case of ventilation failure or large spills, a NIOSH/MSHA-approved respirator may be necessary.[12]

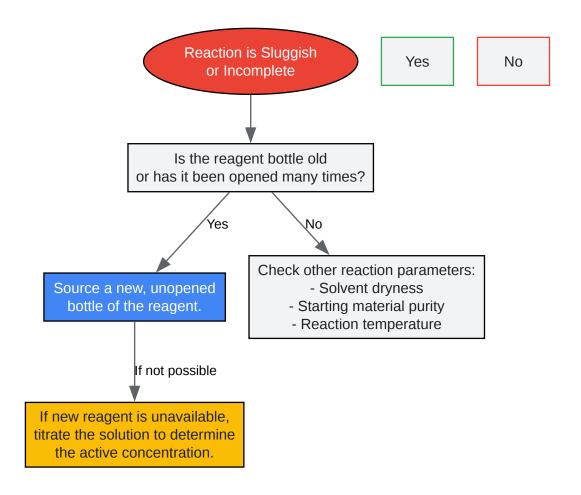
Troubleshooting Guide

Problem: My reaction is sluggish or not proceeding to completion.

This is often due to degraded reagent. The borane concentration may be lower than stated on the label due to reaction with trace moisture or air that has entered the container over time. [6]

- Solution 1: Use a fresh bottle. The most reliable solution is to use a new, unopened bottle of the reagent.
- Solution 2: Titrate the reagent. If a new bottle is unavailable, you can determine the active
 concentration of the borane solution via titration methods, such as reacting a known volume
 with an excess of a standard acid and then back-titrating the excess acid.[17] This allows for
 a more accurate calculation of the required reagent volume.





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Caption: Troubleshooting a sluggish reaction.

Problem: I accidentally exposed the reagent to a small amount of air or moisture.

If the exposure was brief (e.g., a few seconds during transfer), the reagent may still be usable but its concentration will be reduced. If the exposure was significant (e.g., cap left off, water introduced), the reagent should be considered compromised and must be safely quenched and disposed of.[6] Do not store a potentially compromised reagent.

Problem: How do I safely quench a reaction containing this reagent?

Excess borane must be safely neutralized before workup. NEVER add water or aqueous acid directly to a concentrated solution of the reagent. This will cause a violent, uncontrolled evolution of hydrogen gas.[3][7]

• Step 1: Cool the reaction mixture in an ice bath.



- Step 2: Slowly and carefully add a protic solvent like methanol or isopropanol dropwise. This will react with the excess borane in a more controlled manner than water.[8]
- Step 3: Once gas evolution subsides, you can then proceed with a more conventional aqueous workup.

Problem: How do I handle a spill?

- Step 1: Alert personnel in the immediate area and evacuate if necessary.
- Step 2: Remove all sources of ignition.[13]
- Step 3: Wearing appropriate PPE, cover the spill with a dry, inert absorbent material like sand, diatomaceous earth, or vermiculite. Do NOT use combustible materials like paper towels.
- Step 4: Using non-sparking tools, collect the absorbed material into a container.[13]
- Step 5: Move the container to a fume hood and slowly add a protic solvent (like isopropanol) to quench the reagent.
- Step 6: Dispose of the waste in accordance with your institution's hazardous waste protocols.

Data Presentation

Table 1: Storage and Stability Summary



Parameter	Recommendation	Rationale & References
Storage Temperature	0–5 °C	To maximize shelf-life and minimize thermal decomposition.[6][10]
Atmosphere	Dry Nitrogen or Argon	Prevents reaction with atmospheric moisture and oxygen.[2][8]
Shelf Life (Opened)	~6-12 months (variable)	Prone to degradation upon exposure to air/moisture.[9][18]
Thermal Hazard	Decomposes >40-50°C	Can evolve flammable diborane gas and undergo exothermic reaction.[6][7]

Table 2: Incompatible Materials

Material Class	Examples	Hazard
Water / Protic Solvents	Water, Alcohols, Moist Air	Violent reaction, release of flammable hydrogen gas.[1][3] [7]
Acids	HCl, H ₂ SO ₄ , Acetic Acid	Violent reaction, release of flammable hydrogen gas.[1][9]
Oxidizing Agents	Peroxides, Nitrates, Halogens	Vigorous or explosive reaction. [1][2]
Acid Chlorides/Anhydrides	Acetyl chloride, Acetic anhydride	Incompatible, can react violently.[1][2][9]

Experimental Protocols

Protocol 1: Safe Handling and Dispensing under an Inert Atmosphere

This protocol describes the transfer of the reagent from a Sure/Seal™ bottle using a syringe.



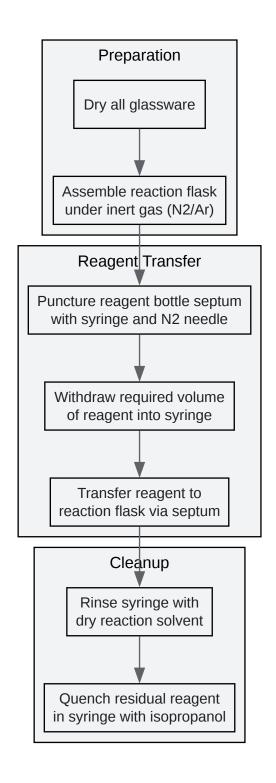
Materials:

- Bottle of Trihydro(tetrahydrofuran)boron-d3
- Dry, nitrogen-flushed reaction vessel with a rubber septum
- Dry, gas-tight syringe with a needle
- Second needle connected to a nitrogen/argon line and a bubbler

Procedure:

- Ensure all glassware is oven- or flame-dried and cooled under an inert atmosphere.
- Set up the reaction vessel with a septum and establish a positive pressure of inert gas (indicated by bubbling from the oil bubbler).
- Remove the protective cap from the Sure/Seal[™] bottle. Puncture the septum with the syringe needle.
- Puncture the septum with the inert gas needle. Ensure the gas flow is gentle.
- Slowly draw the required volume of the reagent into the syringe. To avoid pulling a vacuum, allow the inert gas to replace the liquid volume.
- Remove the syringe from the reagent bottle and immediately insert it into the reaction vessel's septum.
- Slowly add the reagent to the reaction mixture.
- Rinse the syringe by drawing up dry solvent from the reaction vessel and returning it. Repeat twice.
- Remove the syringe and quench any residual reagent inside it by drawing up and expelling a small amount of isopropanol in a separate beaker within the fume hood.

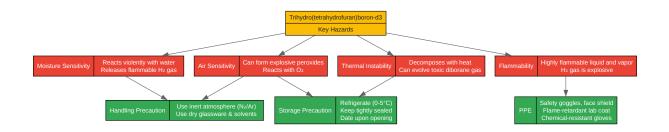




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Caption: Inert atmosphere experimental workflow.





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Caption: Hazards and associated precautions.

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